

Comprehensive Safety and Handling Guide for 4-Hydroxy Clonidine-d4

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Compound of Interest

Compound Name: 4-Hydroxy Clonidine-d4

Cat. No.: B564849

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **4-Hydroxy Clonidine-d4** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

4-Hydroxy Clonidine-d4 is a labeled metabolite of Clonidine.^[1] It is intended for research and analytical purposes.^{[2][3]}

Property	Value
Chemical Name	3,5-dichloro-4-[(4,4,5,5-tetradeuterio-1H-imidazol-2-yl)amino]phenol ^{[4][5]}
CAS Number	1189988-05-3 ^{[4][5]}
Molecular Formula	C ₉ D ₄ H ₅ Cl ₂ N ₃ O ^[5]
Molecular Weight	250.12 g/mol ^{[1][4]}
Appearance	White solid ^[6]
Storage	Store at 2-8°C in a refrigerator. ^[1] Keep container tightly closed in a dry, well-ventilated place and protect from light. ^[7]

Hazard Identification and Personal Protective Equipment (PPE)

Based on safety data for Clonidine and its analogs, **4-Hydroxy Clonidine-d4** should be handled as a potent and hazardous compound. The primary hazards include toxicity if swallowed and potential fatality if inhaled.

Always handle this compound within a certified chemical fume hood.

A summary of required personal protective equipment is provided below.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles. ^{[7][8]}	Protects eyes from splashes or airborne particles.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile). Inspect gloves prior to use.	Prevents skin contact and absorption.
Body Protection	Laboratory coat, long-sleeved clothing. ^[7] Consider a chemical-resistant apron. ^[7]	Minimizes skin exposure from spills or contamination.
Respiratory Protection	Use only in a chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with a dust filter is required. ^{[7][8]}	Prevents inhalation of the compound, which may be fatal.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to ensure safety. The following procedure outlines the steps for safely handling **4-Hydroxy Clonidine-d4** from preparation to cleanup.

- Preparation and Pre-Handling Check:

- Ensure a Safety Data Sheet (SDS) for a similar compound (Clonidine Hydrochloride) is readily available.[2]
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment (spatulas, weigh boats, vials, solvents) and place them inside the fume hood.
- Don all required PPE as specified in the table above.

- Weighing and Aliquoting:
 - Perform all manipulations, including weighing, within the fume hood to contain any dust or aerosols.
 - Use a dedicated spatula and weigh boat.
 - Handle the solid compound carefully to avoid generating dust.
 - Close the primary container tightly immediately after dispensing the required amount.
- Dissolving and Experimental Use:
 - If preparing a solution, add the solvent to the weighed solid slowly to avoid splashing.
 - Keep all containers with the compound sealed or covered when not in immediate use.
 - Clearly label all solutions with the chemical name, concentration, date, and hazard information.
- Post-Handling and Cleanup:
 - Wipe down the work surface inside the fume hood with an appropriate solvent to decontaminate it.
 - Dispose of all contaminated disposable materials (gloves, weigh boats, wipes) in a designated hazardous waste container.

- Remove PPE carefully, avoiding contact with the outer surfaces. Dispose of gloves immediately.
- Wash hands thoroughly with soap and water after handling is complete.[2]

Emergency and First Aid Measures

In case of accidental exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[9][10] Seek medical advice if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[8] [9] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[8][9] Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[8]

Disposal Plan

All waste containing **4-Hydroxy Clonidine-d4** must be treated as hazardous chemical waste.

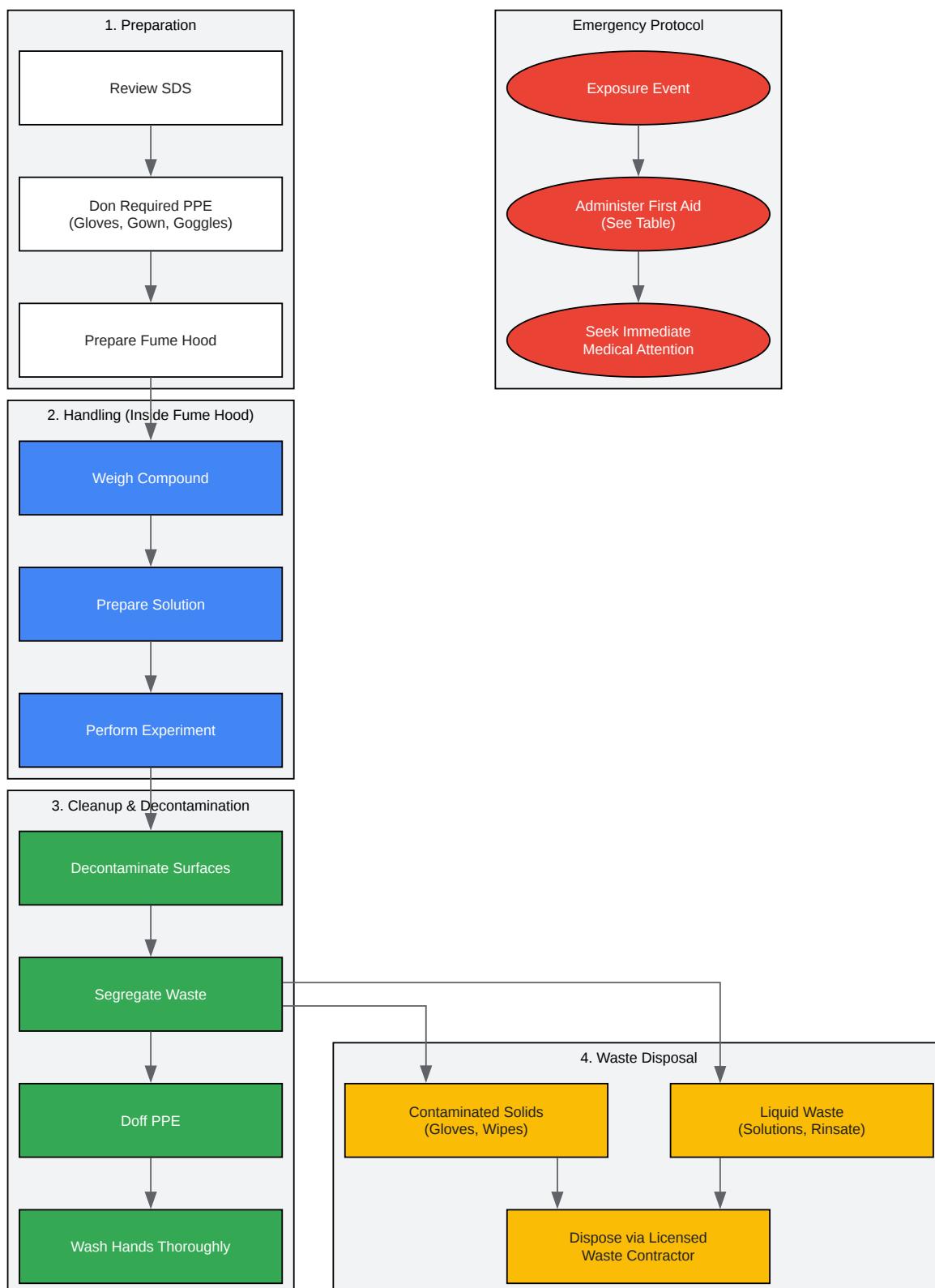
- Solid Waste:

- Collect all contaminated solid materials, including unused compound, weigh boats, and contaminated PPE, in a clearly labeled, sealed hazardous waste container.

- Liquid Waste:
 - Collect all solutions containing the compound in a labeled, sealed hazardous waste container compatible with the solvents used.
- Empty Containers:
 - Rinse the original container three times with a suitable solvent. Collect the rinsate as hazardous liquid waste.
 - Scratch out or completely remove the label on the empty container to protect personal and proprietary information before disposing of it in the trash or recycling.[11][12]
- Disposal Method:
 - Arrange for disposal through a licensed professional waste disposal service. Do not dispose of this material down the drain or in regular trash unless it has been properly deactivated and regulations permit it.[12][13]

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical steps for safely managing **4-Hydroxy Clonidine-d4** throughout its lifecycle in the laboratory.

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Caption: Workflow for safe handling and disposal of **4-Hydroxy Clonidine-d4**.

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